

# 2,2-Dimethylpentanal: A Comprehensive Technical Guide to Safety, Handling, and Storage

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## Compound of Interest

Compound Name: 2,2-Dimethylpentanal

Cat. No.: B085100

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and storage of **2,2-Dimethylpentanal**. The information is intended to support laboratory personnel in the safe and effective management of this chemical. Due to the limited availability of specific toxicological data for **2,2-Dimethylpentanal**, information from analogous compounds, particularly pentanal, is included for comparative purposes and is clearly identified.

## Chemical and Physical Properties

**2,2-Dimethylpentanal** is a branched aliphatic aldehyde. A summary of its key chemical and physical properties is provided below.

Property	Value	Reference
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1]
CAS Number	14250-88-5	[1][3][4]
Boiling Point	136.4°C at 760 mmHg	[2]
Flash Point	24.5°C	[2]
Density	0.807 g/cm <sup>3</sup>	[2]
Vapor Pressure	7.38 mmHg at 25°C	[2]
Synonyms	2,2-Dimethylvaleraldehyde, Pentanal, 2,2-dimethyl-	[1][3]

## Hazard Identification and Classification

**2,2-Dimethylpentanal** is classified as a hazardous substance. The following table summarizes its GHS classification.[1]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Pictograms:

- Flame

- Exclamation Mark

Signal Word: Danger

## Toxicological Data

Specific quantitative toxicological data for **2,2-Dimethylpentanal** is not readily available in published literature. Therefore, data for the analogous straight-chain aldehyde, pentanal, is provided for reference. It is crucial to handle **2,2-Dimethylpentanal** with the assumption of similar or greater toxicity until specific data becomes available.

Toxicity Test	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	3200–6400 mg/kg bw	[5]
Mouse	Oral	6400–12800 mg/kg bw	[5]	
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	4857 mg/kg bw	[5]
Guinea Pig	Dermal	>20000 mg/kg bw	[5]	
Skin Irritation	Rabbit	Dermal	Slightly irritating	[5]
Eye Irritation	Rabbit	Eye	Irritant	[5]

## Experimental Protocols for Toxicity Testing

The generation of toxicological data follows standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and reproducibility. Below are summaries of the methodologies for key acute toxicity tests.

### Acute Oral Toxicity (Based on OECD Guideline 420, 423, 425)[5][6][7][8][9]

- Objective: To determine the acute oral toxicity of a substance.
- Principle: The substance is administered orally in a single dose or multiple doses within 24 hours to several groups of experimental animals at different dose levels.[5]
- Test Animals: Typically, rats are used.[6]
- Procedure:
  - Animals are fasted prior to dosing.[6]
  - The test substance is administered by gavage.[6]
  - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
  - A post-mortem examination is conducted on all animals.
- Data Analysis: The LD50 (the dose estimated to cause mortality in 50% of the animals) is calculated.

## Acute Dermal Toxicity (Based on OECD Guideline 402) [10][11][12][13][14]

- Objective: To determine the acute dermal toxicity of a substance.
- Principle: The substance is applied to the skin of experimental animals in a single dose.[7]
- Test Animals: Rabbits or rats are commonly used.[7]
- Procedure:
  - The fur is removed from the dorsal area of the trunk of the test animals approximately 24 hours before the test.[8]
  - The test substance is applied uniformly over a defined area of the skin.

- The treated area is covered with a porous gauze dressing for a 24-hour exposure period.  
[8]
- Animals are observed for signs of toxicity and skin reactions for at least 14 days.[8]
- Data Analysis: The LD50 is determined.

## Acute Inhalation Toxicity (Based on OECD Guideline 403)[2][15][16][17][18]

- Objective: To determine the acute inhalation toxicity of a substance.
- Principle: Animals are exposed to the substance, either as a gas, vapor, or aerosol, in a whole-body or nose-only inhalation chamber for a defined period (typically 4 hours).[9][10]
- Test Animals: Rats are the preferred species.[10]
- Procedure:
  - The concentration of the test substance in the chamber is maintained at a constant level.
  - Animals are observed for signs of toxicity during and after exposure for at least 14 days.[9][11]
  - Body weight changes and post-mortem findings are recorded.
- Data Analysis: The LC50 (the concentration in air estimated to cause mortality in 50% of the animals) is calculated.

## Skin Irritation/Corrosion (Based on OECD Guideline 404/439)[19][20][21][22]

- Objective: To determine the potential of a substance to cause skin irritation or corrosion.
- In Vitro Method (OECD 439): This is the preferred method to reduce animal testing. It utilizes reconstructed human epidermis (RhE) models.[12][13][14]
  - The test substance is applied topically to the RhE tissue.[14]

- After a defined exposure and post-incubation period, cell viability is measured (e.g., using the MTT assay).[14]
- A reduction in cell viability below a certain threshold indicates irritation potential.[14]
- In Vivo Method (OECD 404): To be used only when in vitro methods are not applicable.
  - The substance is applied to a small area of skin on a single animal (typically a rabbit).[15]
  - The skin is observed for erythema (redness) and edema (swelling) at specified intervals.
  - The severity of the reactions is scored.

## Eye Irritation/Corrosion (Based on OECD Guideline 405) [1][23][24][25][26]

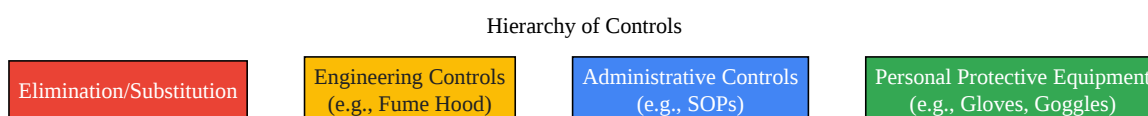
- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Principle: A weight-of-the-evidence analysis and in vitro methods should be considered before any in vivo testing.[1][16][17]
- In Vivo Method:
  - The test substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The other eye serves as a control.[18]
  - The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis at specific time points.[19]
  - The severity and reversibility of the observed effects are scored.

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure to **2,2-Dimethylpentanal**.

## Engineering Controls

- Ventilation: Work with **2,2-Dimethylpentanal** should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when heating or creating aerosols.[20][21]
- Process Enclosure: For larger scale operations, consider using enclosed systems.
- Eye Wash Stations and Safety Showers: Ensure that eye wash stations and safety showers are readily accessible in the work area.[20]



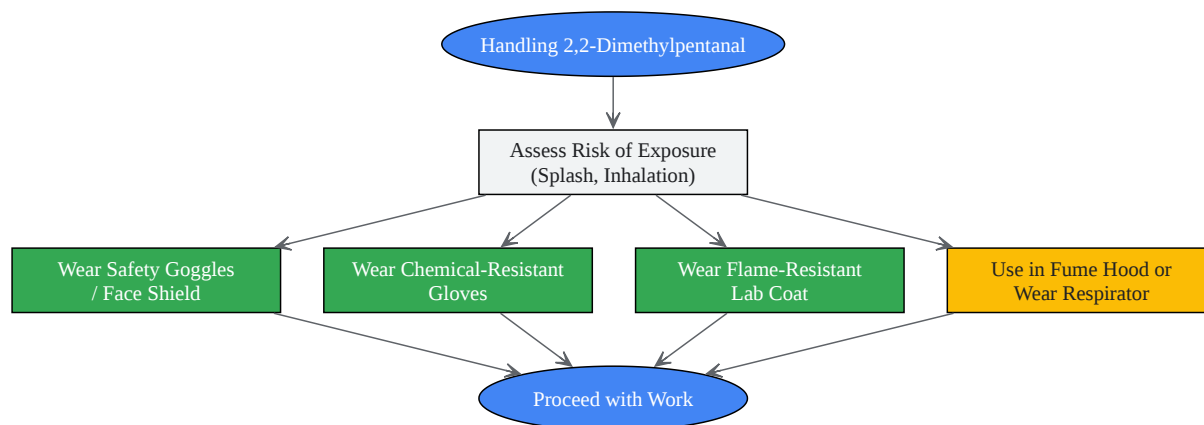
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Caption: Hierarchy of controls for minimizing chemical exposure.

## Personal Protective Equipment (PPE)

The following PPE should be worn when handling **2,2-Dimethylpentanal**:

- Eye and Face Protection: Chemical safety goggles or a face shield are required.[22]
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn.[22] Inspect gloves for integrity before use.
  - Lab Coat: A flame-resistant lab coat should be worn and kept buttoned.[21][23]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges should be used.[20][22]



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Caption: Personal Protective Equipment (PPE) decision workflow.

## First Aid Measures

In case of exposure to **2,2-Dimethylpentanal**, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[20]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.



## Fire Fighting Measures

**2,2-Dimethylpentanal** is a highly flammable liquid.

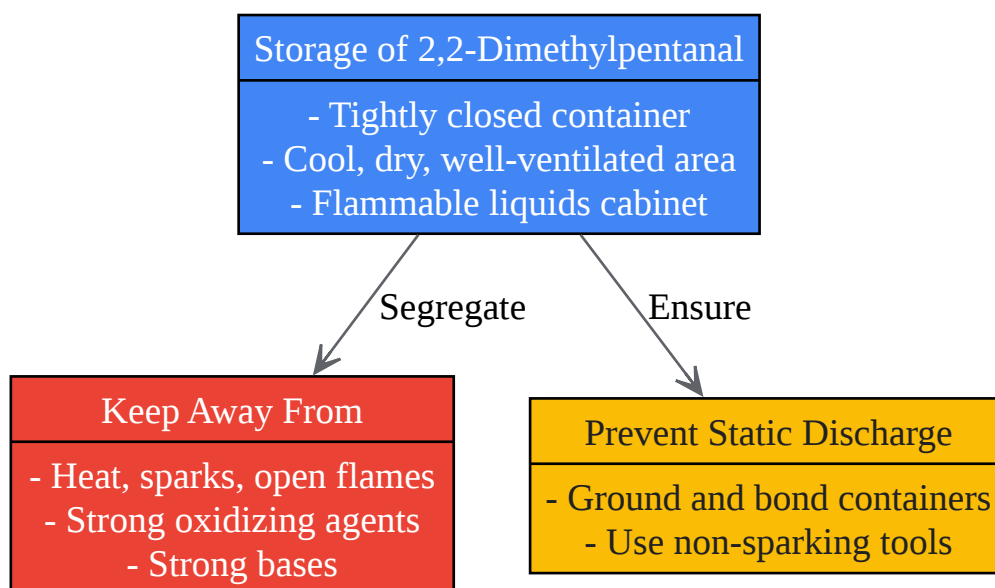
- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. A water spray can be used to cool fire-exposed containers.
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water as it may spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment for Firefighters:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Storage and Disposal

Proper storage and disposal are critical for safety and environmental protection.

### Storage

- **Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[22\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents and strong bases.
- **Ignition Sources:** Store away from heat, sparks, open flames, and other ignition sources.[\[22\]](#) Ground and bond containers and receiving equipment to prevent static discharge.
- **Refrigeration:** If refrigerated, use a refrigerator designed for flammable liquid storage.[\[23\]](#)



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Caption: Key storage guidelines for **2,2-Dimethylpentanal**.

## Disposal

- Waste Management: Dispose of **2,2-Dimethylpentanal** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it in the sewer system.
- Container Disposal: Empty containers may retain product residues and should be treated as hazardous.

## Accidental Release Measures

- Small Spills:
  - Eliminate all ignition sources.[\[23\]](#)
  - Ventilate the area.
  - Wear appropriate PPE.
  - Absorb the spill with an inert material (e.g., sand, vermiculite).

- Collect the absorbed material in a sealed container for hazardous waste disposal.[23]
- Large Spills:
  - Evacuate the area immediately.
  - Contact your institution's environmental health and safety department or emergency response team.

This guide is intended to provide comprehensive safety information for the handling and storage of **2,2-Dimethylpentanal**. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier and follow all applicable institutional and regulatory guidelines.

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